

(S,S)-BDPP Ligand: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (2S,4S)-(-)-2,4-Bis(diphenylphosphino)pentane

Cat. No.: B1271866

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For Researchers, Scientists, and Drug Development Professionals

(S,S)-BDPP, also known as **(2S,4S)-(-)-2,4-Bis(diphenylphosphino)pentane**, is a chiral phosphine ligand widely employed in asymmetric catalysis, particularly in hydrogenation reactions. Its effectiveness in inducing stereoselectivity makes it a valuable tool in the synthesis of chiral molecules for the pharmaceutical and fine chemical industries. Proper understanding of its safety and handling is paramount for its effective and safe utilization in a laboratory setting. This guide provides an in-depth overview of the safety, handling, and experimental protocols associated with the (S,S)-BDPP ligand.

Chemical and Physical Properties

(S,S)-BDPP is a white crystalline solid. A summary of its key physical and chemical properties is provided in the table below.

| Property | Value |
|-------------------|---|
| Synonyms | (S,S)-Skewphos, (2S,4S)-Pentane-2,4-diylbis(diphenylphosphine), (2S,4S)-2,4-Bis(diphenylphosphino)pentane |
| CAS Number | 77876-39-2 |
| Molecular Formula | C ₂₉ H ₃₀ P ₂ |
| Molecular Weight | 440.49 g/mol |
| Appearance | White crystalline solid |
| Melting Point | 80-84 °C |
| Air Sensitivity | Air-sensitive |
| Solubility | Insoluble in water. Soluble in many organic solvents. |

Safety and Hazard Information

The primary hazards associated with (S,S)-BDPP are related to its potential for environmental harm and respiratory irritation. It is crucial to handle this compound with appropriate personal protective equipment and in a well-ventilated area.

Hazard Identification

| Hazard Statement | Description |
|------------------|---|
| H335 | May cause respiratory irritation. |
| H413 | May cause long lasting harmful effects to aquatic life. |

Precautionary Measures

A comprehensive list of precautionary statements for the safe handling of (S,S)-BDPP is provided below.

| Category | Precautionary Statement |
|---|--|
| Prevention | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] |
| P271: Use only outdoors or in a well-ventilated area.[1] | |
| P273: Avoid release to the environment. | |
| P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3] | |
| Response | P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2] |
| P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1] | |
| P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] | |
| P312: Call a POISON CENTER/doctor if you feel unwell.[1] | |
| P332 + P313: If skin irritation occurs: Get medical advice/attention.[2] | |
| P337 + P313: If eye irritation persists: Get medical advice/attention.[2] | |
| Storage | P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1] |
| P405: Store locked up.[1] | |
| Disposal | P501: Dispose of contents/container to an approved waste disposal plant.[1] |

Toxicity Data

The toxicological properties of (S,S)-BDPP have not been fully investigated. As such, it should be handled with the care afforded to all laboratory chemicals of unknown toxicity. The primary known hazards are respiratory irritation and potential long-term adverse effects on aquatic ecosystems.

Handling and Storage

Due to its air-sensitive nature, (S,S)-BDPP requires specific handling and storage procedures to maintain its integrity and ensure safety.

- **Inert Atmosphere:** All manipulations of the solid ligand should be carried out under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation. A glove box or Schlenk line is recommended for this purpose.
- **Ventilation:** Handle the compound in a well-ventilated area, such as a fume hood, to minimize inhalation of any dust particles.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves. A dust mask (type N95 or equivalent) should be used when handling the solid outside of a glove box.
- **Storage:** Store (S,S)-BDPP in a tightly sealed container in a cool, dry, and well-ventilated place. The container should be stored under an inert atmosphere. It is incompatible with strong oxidizing agents.

Experimental Protocol: Asymmetric Hydrogenation of an Olefin

This section provides a detailed methodology for a typical asymmetric hydrogenation reaction using a rhodium catalyst with the (S,S)-BDPP ligand. All steps should be performed using standard Schlenk techniques under an inert atmosphere.

Materials and Equipment

- (S,S)-BDPP ligand
- Rhodium precursor (e.g., $[\text{Rh}(\text{COD})_2]\text{BF}_4$)

- Substrate (prochiral olefin)
- Anhydrous, degassed solvent (e.g., methanol, dichloromethane)
- Hydrogen gas (high purity)
- Schlenk flask and other appropriate glassware
- Magnetic stirrer and stir bar
- Hydrogenation apparatus (e.g., balloon or Parr hydrogenator)
- Syringes and needles for transfer of liquids

Procedure

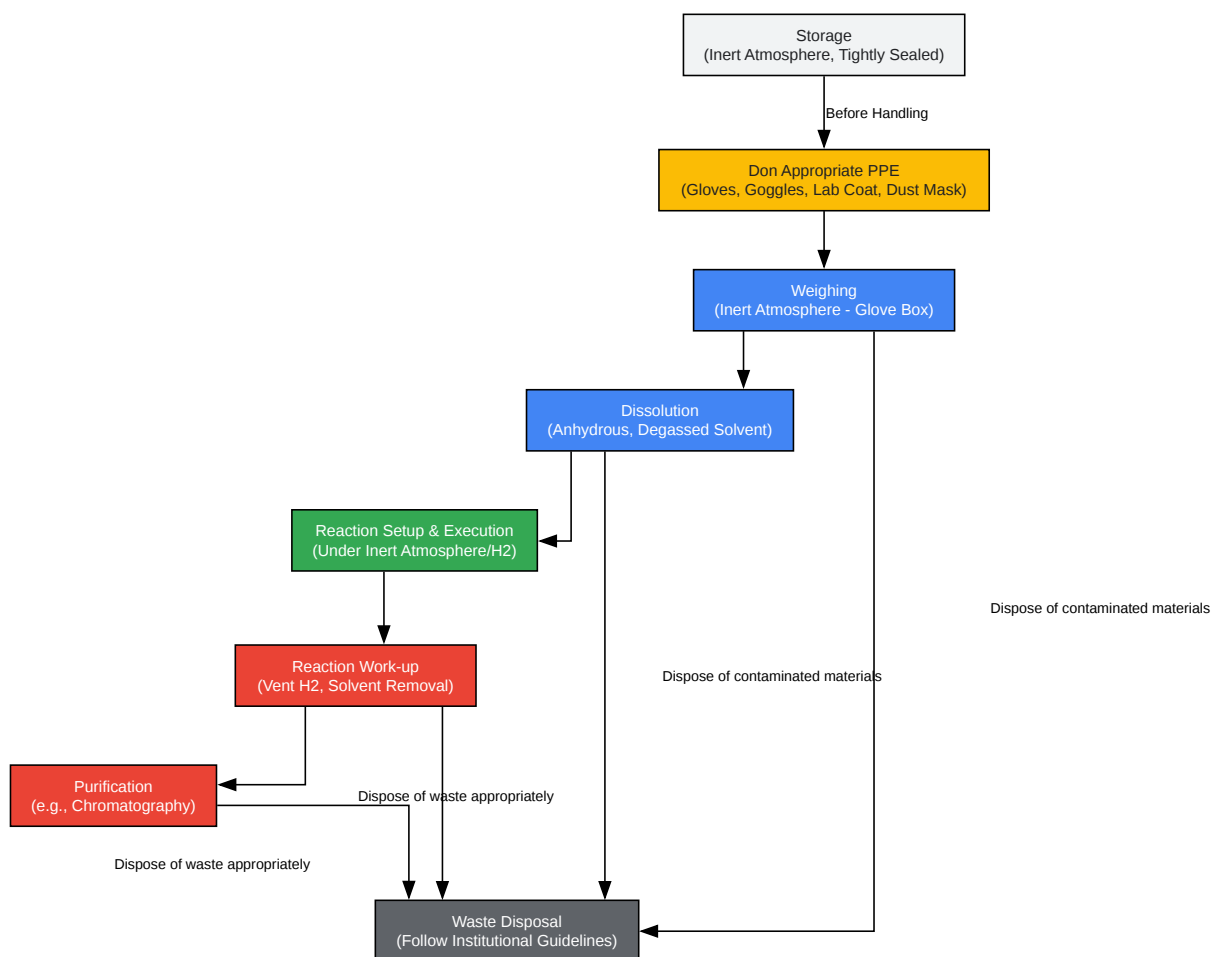
- Catalyst Preparation (in situ):
 - In a Schlenk flask under an inert atmosphere, dissolve the (S,S)-BDPP ligand (1.1 equivalents) in the anhydrous, degassed solvent.
 - In a separate Schlenk flask, dissolve the rhodium precursor (1.0 equivalent) in the same solvent.
 - Slowly add the rhodium precursor solution to the ligand solution via a cannula or syringe.
 - Stir the resulting solution at room temperature for 30-60 minutes to allow for complex formation. The solution will typically change color, indicating the formation of the catalyst.
- Reaction Setup:
 - To the flask containing the catalyst solution, add the substrate (olefin).
 - Purge the reaction vessel with hydrogen gas by evacuating and backfilling with hydrogen several times.
- Hydrogenation:
 - Pressurize the reaction vessel with hydrogen to the desired pressure (e.g., 1-10 atm).

- Stir the reaction mixture vigorously at the desired temperature until the reaction is complete (monitor by TLC, GC, or NMR).
- Work-up and Purification:
 - Carefully vent the excess hydrogen from the reaction vessel in a well-ventilated fume hood.
 - Remove the solvent under reduced pressure.
 - The crude product can then be purified by standard techniques such as column chromatography.

Visualizations

Logical Workflow for Safe Handling of (S,S)-BDPP

The following diagram illustrates the logical workflow for the safe handling and use of the (S,S)-BDPP ligand in a typical laboratory setting.

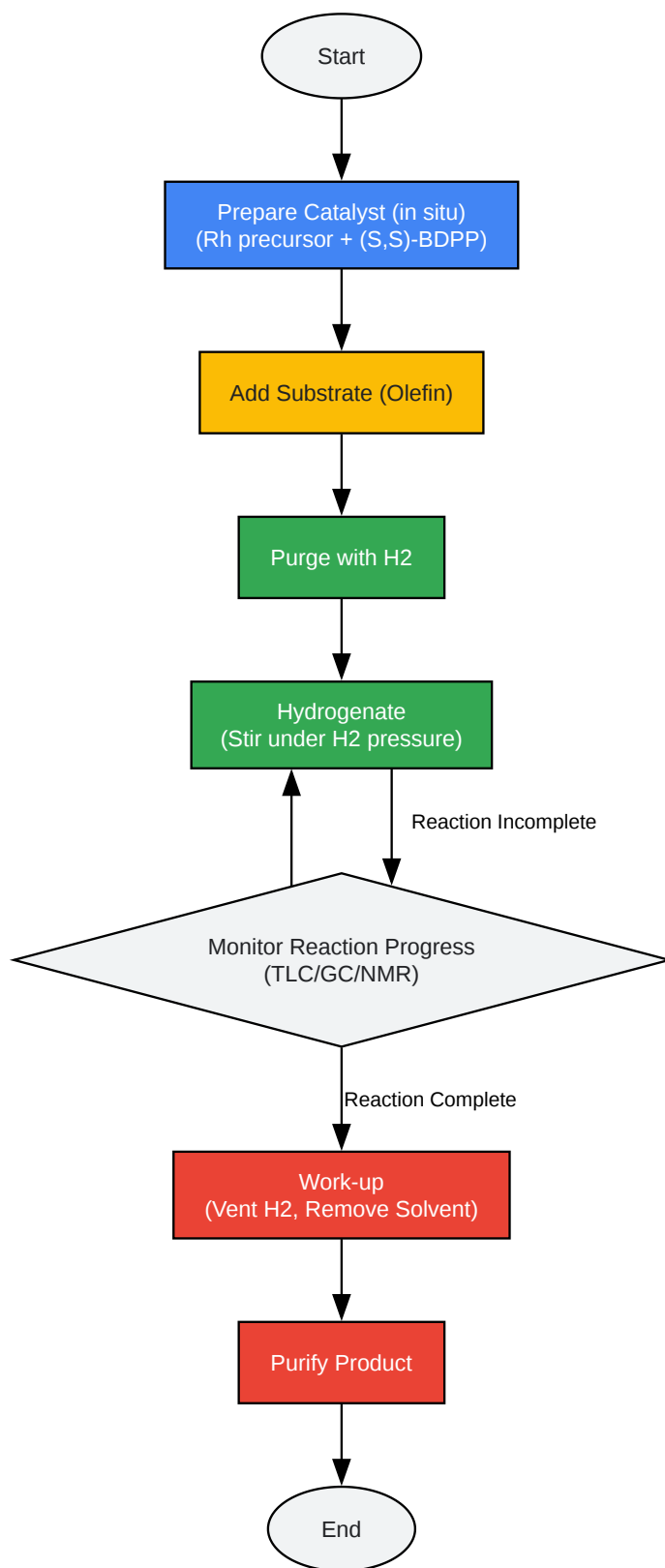


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Caption: Logical workflow for the safe handling and use of (S,S)-BDPP.

Experimental Workflow for Asymmetric Hydrogenation

This diagram outlines the key steps in performing an asymmetric hydrogenation reaction using a catalyst derived from (S,S)-BDPP.



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Caption: Experimental workflow for asymmetric hydrogenation.

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